Application Note: N-(2-methoxyethyl)-N-methylacetamide in Polymer Science[1]

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*N-(2-methoxyethyl)-N-methylacetamide*
Cat. No.:	*B8776631*

Get Quote

Executive Summary

N-(2-methoxyethyl)-N-methylacetamide (CAS: 786685-91-4) is a tertiary amide featuring both a hydrophobic N-methyl group and a hydrophilic 2-methoxyethyl ether tail.[1] Structurally analogous to N,N-dimethylacetamide (DMAc) and N-methyl-2-pyrrolidone (NMP), this molecule exhibits unique amphiphilic properties that make it highly valuable in polymer chemistry.[1]

Its primary applications include:

- Mechanistic Model Compound: It serves as a saturated small-molecule analog for studying the hydration dynamics and Lower Critical Solution Temperature (LCST) mechanisms of Poly(N-(2-methoxyethyl)acrylamide) (PNMEA) and its derivatives.[1]
- Specialty Solvent: Its high dielectric constant and lack of hydrogen bond donors (aprotic nature) allow it to dissolve difficult-to-process polymers (e.g., cellulose derivatives, polyimides) and stabilize electrolyte solutions.[1]
- Synthesis Intermediate: It acts as a precursor for functionalized acrylamides or as a stable "capping" agent in peptoid synthesis.[1]

© 2026 BenchChem. All rights reserved.

Chemical Structure & Properties[1][2]

The molecule combines the high solvency of a tertiary amide with the flexibility and hydrogen-bond accepting capability of an ether linkage.[1]

Property	Value / Description
IUPAC Name	N-(2-methoxyethyl)-N-methylacetamide
CAS Number	786685-91-4
Molecular Formula	
Molecular Weight	131.17 g/mol
Physical State	Colorless to pale yellow liquid
Solubility	Miscible with water, ethanol, acetone, chloroform
Functional Groups	Tertiary Amide (Polar Aprotic), Ether (H-bond Acceptor)
Key Characteristic	Amphiphilic; lacks N-H donors (prevents self-association via H-bonds)

Structural Significance

Unlike secondary amides (e.g., N-methylacetamide), **N-(2-methoxyethyl)-N-methylacetamide** cannot form hydrogen bonds with itself.[1] This isolation of the "acceptor-only" role makes it an ideal probe for studying polymer-water interactions without the interference of polymer-polymer hydrogen bonding.[1]

Application 1: Mechanistic Model for Thermoresponsive Polymers[1]

Scientific Rationale

Thermoresponsive polymers like Poly(N-(2-methoxyethyl)acrylamide) (PNMEA) exhibit an LCST in water (~37°C), driven by the balance between hydrophilic amide/ether hydration and

© 2026 BenchChem. All rights reserved.

hydrophobic alkyl interactions.[1]

Researchers use **N-(2-methoxyethyl)-N-methylacetamide** as a "monomeric unit model" to decouple these forces.[1] By studying this small molecule, scientists can:

- Quantify the enthalpy of hydration (

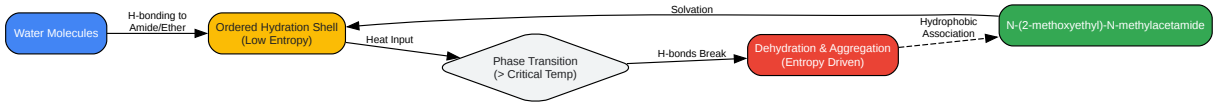
) per monomer unit using Isothermal Titration Calorimetry (ITC).
- Analyze the rotational dynamics of the side chain using NMR relaxation (

  ,

) without the viscosity constraints of a polymer chain.
- Validate Molecular Dynamics (MD) simulations of the polymer's hydration shell.

Mechanism Diagram: Hydration Competition

The following diagram illustrates the competitive interaction between water molecules and the amide/ether groups, which dictates the solubility transition.[1]



Click to download full resolution via product page

Caption: Thermodynamic cycle of hydration and dehydration for the amphiphilic amide model.

Application 2: Specialty Solvent & Electrolyte[1]

High-Performance Solvent

As a tertiary amide, this molecule is a powerful polar aprotic solvent.[1] The addition of the methoxyethyl group (glyme-like) enhances its ability to solvate cations (e.g.,

,

) and dissolve polymers with ether linkages.[1]

- Polymer Dissolution: Effective for Cellulose Acetate, Poly(vinylidene fluoride) (PVDF), and Polyimides.[1] It disrupts inter-chain hydrogen bonds more effectively than simple alcohols.[1]
- Electrolyte Formulation: Used as a co-solvent in Li-ion battery electrolytes to improve conductivity and low-temperature performance compared to standard carbonates.[1]

Experimental Protocols

Protocol A: Synthesis of N-(2-methoxyethyl)-N-methylacetamide

For researchers requiring high-purity material for spectral analysis.[1]

Materials:

- N-(2-methoxyethyl)methylamine (Precursor Amine)[1]
- Acetic Anhydride (Acylating Agent)[1]
- Triethylamine (Base Catalyst)[1]
- Dichloromethane (DCM) (Solvent)[1]

Step-by-Step Methodology:

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Dissolution: Add 50 mmol of N-(2-methoxyethyl)methylamine and 60 mmol of Triethylamine to 100 mL of dry DCM. Cool to 0°C in an ice bath.
- Addition: Dropwise add 55 mmol of Acetic Anhydride over 30 minutes. The reaction is exothermic; maintain temperature < 5°C.[1]

© 2026 BenchChem. All rights reserved.

- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours.
- Workup:
  - Wash the organic layer with 1M HCl (2 x 50 mL) to remove unreacted amine.[1]
  - Wash with Saturated NaHCO3 (2 x 50 mL) to remove excess acid.[1]
  - Wash with Brine (1 x 50 mL).[1]
- Purification: Dry over anhydrous

  , filter, and concentrate under reduced pressure.
- Distillation: Purify the crude oil via vacuum distillation (bp ~80-90°C at 10 mmHg) to obtain a clear, colorless liquid.
- Validation: Confirm structure via

  -NMR (

  ): Look for singlet acetyl

  (~2.1 ppm), N-methyl doublet/singlet (~3.0 ppm), and ethylene glycol multiplets (~3.5 ppm).[1]

Protocol B: Determination of Hydration Number (NMR Method)

To quantify the number of water molecules bound to the amide group.[1]

Materials:

- Purified **N-(2-methoxyethyl)-N-methylacetamide**[1]
- Deuterium Oxide (

)[1]
- High-Field NMR Spectrometer (500 MHz+)

© 2026 BenchChem. All rights reserved.

Methodology:

- Sample Preparation: Prepare a series of solutions with varying molar ratios of water to amide (from 0.1:1 to 50:1) in a neutral solvent (e.g., deuterated acetone) if studying competitive solvation, or simply dilute the amide in

  for hydration dynamics.[1]

- Acquisition: Acquire

  -NMR spectra at varying temperatures (10°C to 60°C).

- Analysis: Monitor the chemical shift (

) of the water proton and the amide N-methyl protons.

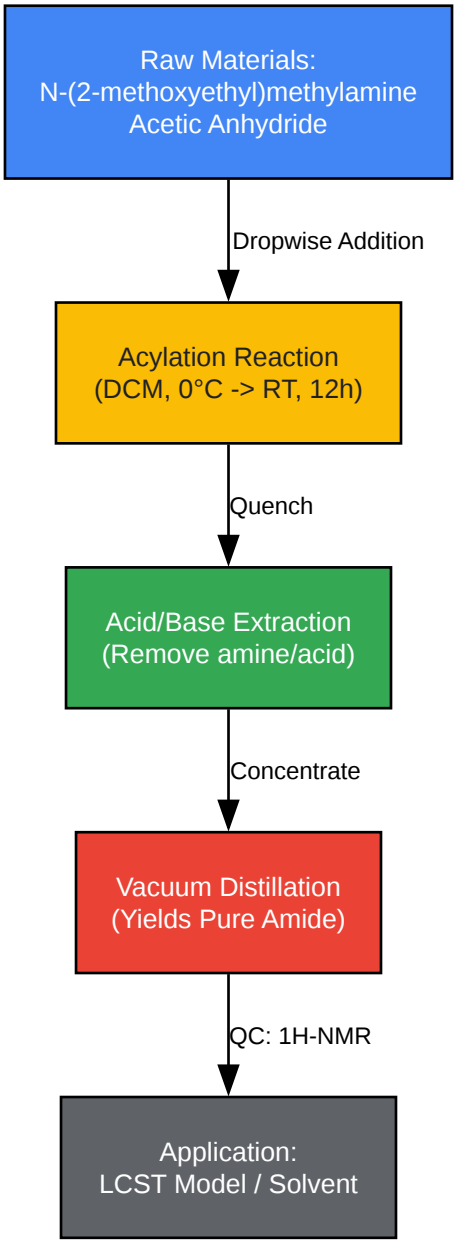
- Calculation: Plot

  vs. Temperature. An abrupt change in the slope or chemical shift indicates the breaking of the hydration shell (analogous to the LCST transition of the polymer).[1]

  - Note: The shift of the water peak correlates with the strength of the H-bond acceptor ability of the amide carbonyl and ether oxygen.[1]

Synthesis & Workflow Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Step-by-step synthesis workflow for producing high-purity **N-(2-methoxyethyl)-N-methylacetamide**.

References

- PubChem. (n.d.).[1] **N-(2-methoxyethyl)-N-methylacetamide** (Compound Summary). National Center for Biotechnology Information.[1] Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Mori, T., et al. (2014).[1] Hydration of Poly(N-(2-methoxyethyl)acrylamide): A Model for Biocompatible Polymers. Macromolecules. (Contextual reference for the polymer model).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [Application Note: N-(2-methoxyethyl)-N-methylacetamide in Polymer Science[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8776631/docs#application-note-n-2-methoxyethyl-n-methylacetamide-in-polymer-science-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.